

# determining molecular weight of octyl benzoate

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## Compound of Interest

Compound Name: Octyl benzoate

Cat. No.: B135416

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## An In-depth Technical Guide to Determining the Molecular Weight of **Octyl Benzoate**

For researchers, scientists, and professionals in drug development, the precise determination of a compound's molecular weight is a foundational requirement for characterization, synthesis, and formulation. This guide provides a comprehensive overview of the theoretical and experimental approaches to ascertain the molecular weight of **octyl benzoate**, a common fragrance and flavoring agent.

## Theoretical Molecular Weight Calculation

The molecular weight of a compound can be calculated from its molecular formula by summing the atomic weights of its constituent atoms. The molecular formula for **octyl benzoate** is  $C_{15}H_{22}O_2$ .<sup>[1][2][3][4][5]</sup>

Table 1: Atomic Weights and Calculation of **Octyl Benzoate** Molecular Weight

Element	Symbol	Atomic Weight ( g/mol )	Number of Atoms	Total Weight ( g/mol )
Carbon	C	12.011	15	180.165
Hydrogen	H	1.008	22	22.176
Oxygen	O	15.999	2	31.998
Total				234.339

Based on the atomic weights, the calculated molecular weight of **octyl benzoate** is approximately 234.34 g/mol .<sup>[1][2][4]</sup>

## Experimental Determination of Molecular Weight

While theoretical calculations provide a precise value, experimental methods are crucial for confirming the identity and purity of a synthesized or isolated compound. Mass spectrometry is the most common and accurate technique for determining the molecular weight of a molecule.

### Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio ( $m/z$ ). The resulting mass spectrum provides the molecular weight of the parent molecule as well as information about its structure from fragmentation patterns.

#### Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of **octyl benzoate** is prepared in a volatile organic solvent, such as methanol or dichloromethane.
- **Introduction:** The sample is injected into the mass spectrometer, where it is vaporized in a high-vacuum environment.
- **Ionization:** The gaseous **octyl benzoate** molecules are bombarded with a high-energy electron beam (typically 70 eV). This process, known as electron ionization, ejects an electron from the molecule, forming a positively charged molecular ion ( $M^{+\bullet}$ ).
- **Acceleration:** The positively charged ions are accelerated by an electric field.
- **Deflection:** The accelerated ions then pass through a magnetic field, which deflects them according to their mass-to-charge ratio. Lighter ions are deflected more than heavier ions.
- **Detection:** A detector measures the abundance of ions at each  $m/z$  value.
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion ( $M^{+\bullet}$ ), which directly indicates the molecular weight of **octyl benzoate**. For **octyl benzoate**, this peak would be observed at an  $m/z$  value of approximately 234.

## Gas Chromatography-Mass Spectrometry (GC-MS)

For complex mixtures, Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful hyphenated technique that separates the components of the mixture before their individual detection by mass spectrometry.

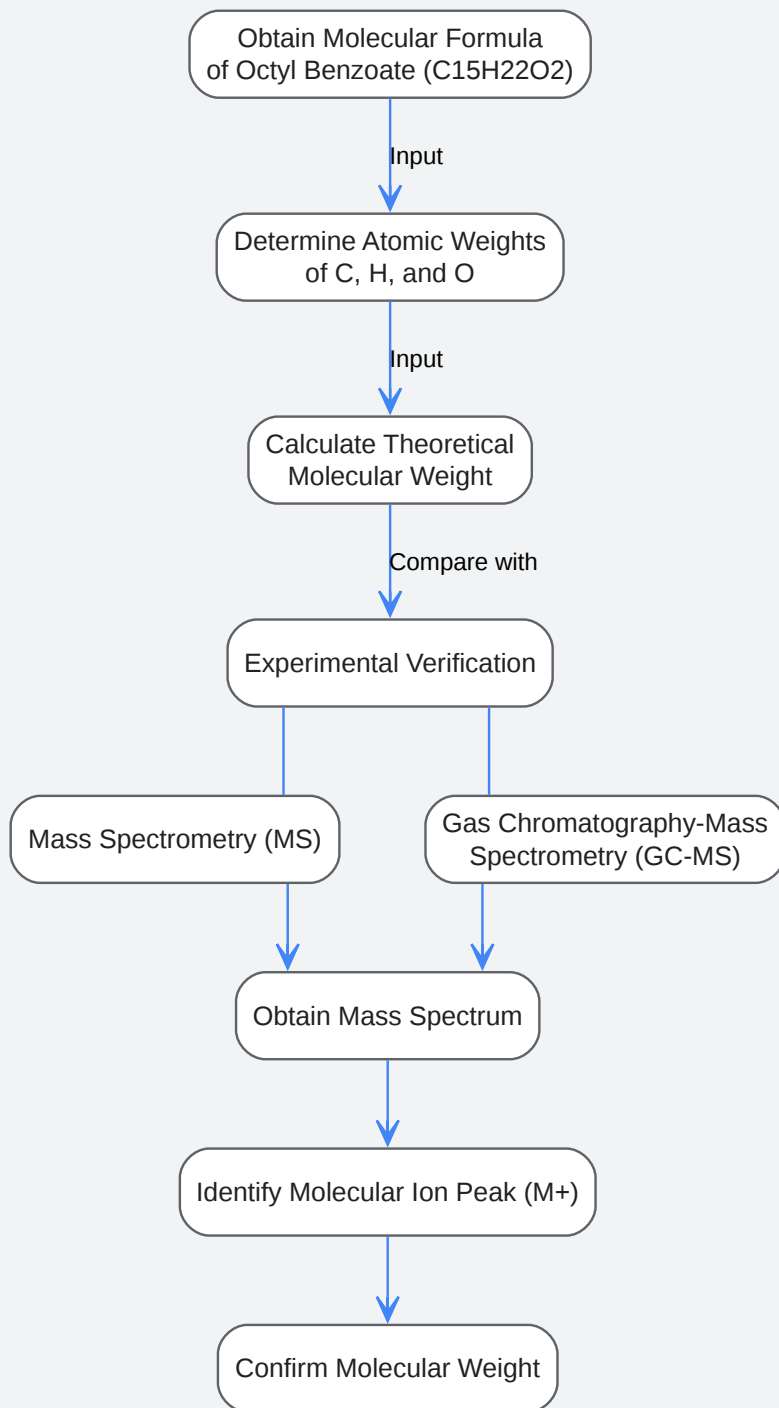
### Experimental Protocol: GC-MS Analysis of **Octyl Benzoate**

- **Sample Injection:** A small volume of the sample containing **octyl benzoate** is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert carrier gas (e.g., helium) through a long, thin capillary column. The column is coated with a stationary phase. The separation of components is based on their differential partitioning between the mobile (gas) and stationary phases, which is influenced by their boiling points and polarities.
- **Elution:** Components with weaker interactions with the stationary phase and lower boiling points will travel through the column faster and elute first.
- **Ionization and Detection:** As each separated component elutes from the GC column, it enters the mass spectrometer, where it is ionized, fragmented, and detected as described in the MS protocol above.
- **Data Analysis:** The GC provides a chromatogram showing the retention time of each component, while the MS provides a mass spectrum for each peak in the chromatogram. The mass spectrum corresponding to the retention time of **octyl benzoate** will confirm its molecular weight.

## Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical workflow for determining the molecular weight of **octyl benzoate**, from obtaining the molecular formula to experimental verification.

## Workflow for Determining the Molecular Weight of Octyl Benzoate



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Caption: Logical workflow for determining the molecular weight of **octyl benzoate**.

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